

Essential Safety and Operational Protocols for Handling Clodinafop

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Compound of Interest

Compound Name: Clodinafop

Cat. No.: B133158

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Clodinafop**. It offers procedural guidance on personal protective equipment, operational handling, and disposal.

Hazard Summary

Clodinafop-propargyl, the active ingredient, is classified as a hazardous substance.^[1] It is harmful if swallowed or inhaled, may cause an allergic skin reaction, and may cause damage to organs through prolonged or repeated exposure.^{[2][3]} It is also very toxic to aquatic life with long-lasting effects.^{[2][4]}

Quantitative Exposure Limits

The following table summarizes the established acceptable daily intake (ADI) values for **Clodinafop**-propargyl and the associated safener, cloquintocet-mexyl.

Substance	Acceptable Daily Intake (ADI)	Basis
Clodinafop-propargyl	0.004 mg/kg/day	Based on the No-Observed-Effect-Level (NOEL) of 0.37 mg/kg/day, determined from long-term exposure in the most sensitive species.[3]
Cloquintocet-mexyl	0.04 mg/kg/day	The Australian Acceptable Daily Intake for a human for daily, lifetime exposure.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE setup is critical to prevent exposure when handling **Clodinafop**. The required level of PPE can vary based on the task (e.g., mixing concentrated forms requires a higher level of protection than handling diluted solutions).[5] Always consult the product's specific Safety Data Sheet (SDS) for detailed requirements.

Core PPE Requirements:

- **Hand Protection:** Wear chemical-resistant gloves, such as butyl rubber or nitrile rubber, with a minimum thickness of 14 mils.[6][7] Do not use leather or fabric gloves.[8] Wash the outside of gloves before removing them.[8]
- **Body Protection:** Wear a chemical-resistant suit or cotton overalls buttoned to the neck and wrist.[5][6][7] Sleeves should be worn over gloves.[5] When mixing or handling concentrates, a chemical-resistant apron that covers from mid-chest to the knees is often required.[7]
- **Eye and Face Protection:** Use chemical splash goggles and a face shield, especially when mixing or spraying.[8][9] Safety glasses should provide front, brow, and temple protection.[10]
- **Respiratory Protection:** If there is a risk of inhaling dust, mists, or vapors, use a respirator.[4][9] For agricultural chemicals, a respirator with a type G cartridge is recommended.[4]

- Footwear: Wear chemical-resistant boots.[8] Pant legs should be worn outside of the boots to prevent chemicals from entering.[10]

Operational and Disposal Plans

Safe Handling Protocol:

- Preparation: Before handling, ensure all safety precautions have been read and understood.[3] Work in a well-ventilated area, preferably with local exhaust ventilation.[1][2] Ensure safety showers and eyewash stations are in close proximity.[3]
- Donning PPE: Put on all required PPE as described above.
- Handling: Avoid all personal contact, including inhalation of fumes, mists, vapors, or spray.[1][4] Prevent the dispersion of dust.[2] Do not eat, drink, or smoke in the handling area.[6]
- After Handling: Wash hands and face thoroughly after handling.[2][6]
- Doffing and Cleaning PPE: Remove contaminated clothing carefully.[4] Launder reusable protective clothing before storage or re-use, washing it separately from other laundry.[4][10] If clothing is contaminated with a pesticide regulated as hazardous waste due to a spill, it must be disposed of as hazardous waste.[11]

Storage Plan:

- Store in the original, tightly closed container in a cool, dry, and well-ventilated place.[1][3][4]
- Store away from heat, sparks, open flames, and direct sunlight.[3][6]
- Keep away from incompatible materials such as strong oxidizing agents.[1][3]
- Store locked up and away from foodstuff containers.[1][3]

Spill Management Protocol:

- Isolate the Area: Evacuate all non-essential personnel from the affected area.[3]

- Control the Spill: Stop the leak if it is safe to do so.[\[4\]](#) Prevent the spillage from entering drains, sewers, or water courses.[\[1\]](#)[\[12\]](#)
- Containment and Cleanup:
 - Small Spills: Absorb the spill with inert material such as sand, vermiculite, or clay.[\[6\]](#)[\[13\]](#) Place the absorbed material into a suitable, labeled chemical waste container.[\[13\]](#)
 - Large Spills: Follow the same procedure as for small spills. You may need to neutralize the area with a dilute alkaline solution of soda ash, with the rinsate also placed into a chemical waste container.[\[13\]](#)
- Decontamination: Clean the spill area thoroughly.
- Reporting: Notify and consult with the proper regulatory authorities if a significant quantity of material enters drains.[\[6\]](#)

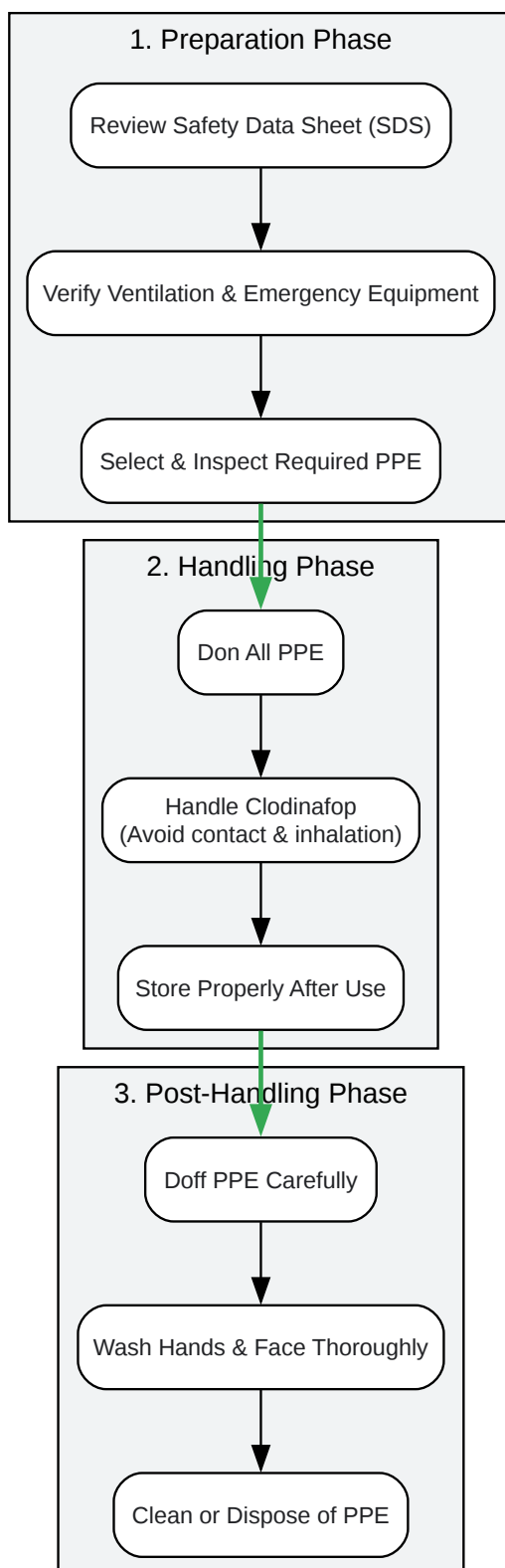
Disposal Plan:

Improper disposal of pesticides can lead to environmental contamination.[\[11\]](#)

- Excess Product: The best way to dispose of small amounts of excess **Clodinafop** is to use it up by applying it according to the label directions.[\[14\]](#)[\[15\]](#) Do not pour leftover pesticides down the sink or drain.[\[14\]](#)[\[15\]](#) If you cannot use it, check with your local solid waste authority or environmental agency for a household hazardous waste collection program.[\[15\]](#)
- Empty Containers: An empty pesticide container can be as hazardous as a full one due to residues.[\[14\]](#)
 - Triple-rinse the empty container: Fill it about one-quarter full with clean water, cap and shake for 30 seconds.[\[14\]](#)
 - Pour the rinsate into the spray tank or a collection vessel for later use.[\[14\]](#)
 - Repeat the rinsing process two more times.[\[14\]](#)
 - Puncture the container to prevent reuse.[\[1\]](#)

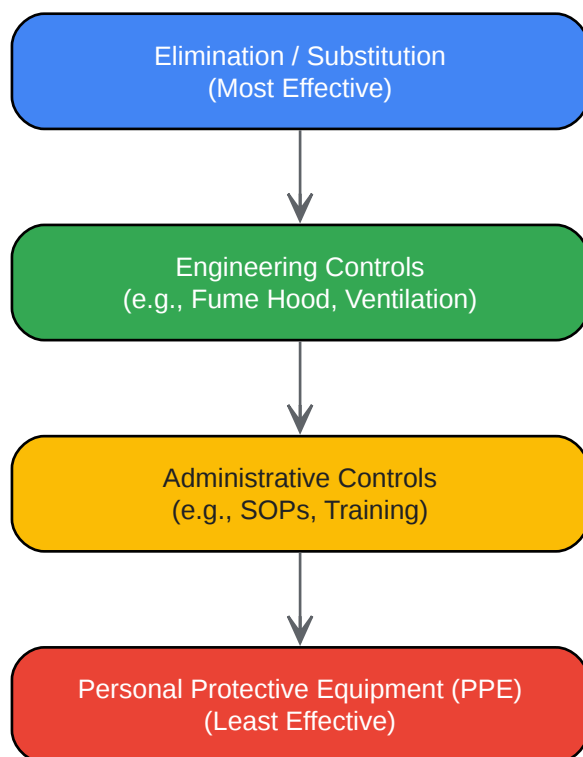
- Dispose of the container at an authorized landfill or check for local recycling programs for pesticide containers.^{[4][11]} State and local laws may be stricter than federal requirements.^[14]

Visualized Workflows



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Caption: Safe Handling Workflow for **Clodinafop**.



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Caption: Hierarchy of Controls for **Clodinafop** Exposure.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. genfarm.com.au [genfarm.com.au]
- 4. austcrop.com.au [austcrop.com.au]
- 5. A few less obvious guidelines for handling plant protection products - SA Grain [sagrainmag.co.za]
- 6. agrowallied.in [agrowallied.in]

- 7. Protect Yourself from Pesticides | Integrated Crop Management [crops.extension.iastate.edu]
- 8. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 9. The Best Personal Protective Equipment For Pesticides | Professional DIY Pest Control Equipment [solutionsstores.com]
- 10. osha.oregon.gov [osha.oregon.gov]
- 11. PI-18/PI010: Proper Disposal of Pesticide Waste [edis.ifas.ufl.edu]
- 12. apparentag.com.au [apparentag.com.au]
- 13. hpmindia.com [hpmindia.com]
- 14. Pesticide and Container Disposal – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 15. epa.gov [epa.gov]
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